

Application Notes and Protocols: 1,1,3,3-Tetrachloro-1-fluoropropane

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Compound of Interest

Compound Name: 1,1,3,3-Tetrachloro-1-fluoropropane

Cat. No.: B1333438

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Introduction

1,1,3,3-Tetrachloro-1-fluoropropane, also known as HCFC-241fa, is a hydrochlorofluorocarbon with the primary industrial application as a chemical intermediate. Due to its chemical structure, it serves as a precursor in the synthesis of more complex fluorinated molecules. It is important to note that as a hydrochlorofluorocarbon (HCFC), this compound is classified as an ozone-depleting substance, and its use is regulated under international agreements such as the Montreal Protocol. Therefore, its applications are generally limited to controlled industrial processes for the production of non-ozone-depleting alternatives.

Physicochemical Data

A summary of the key physical and chemical properties of **1,1,3,3-Tetrachloro-1-fluoropropane** is presented below. This data is essential for handling, process design, and safety considerations.

Property	Value	Reference
Molecular Formula	C ₃ H ₃ Cl ₄ F	[1]
Molecular Weight	199.87 g/mol	[1]
CAS Number	134190-49-1	[1]
Boiling Point	~140.2 °C at standard atmospheric pressure	[2]
Appearance	Not specified, likely a liquid at room temperature	
Solubility	Information not widely available	
Azeotropic Data	Forms an azeotrope with hydrogen fluoride (HF)	[2]

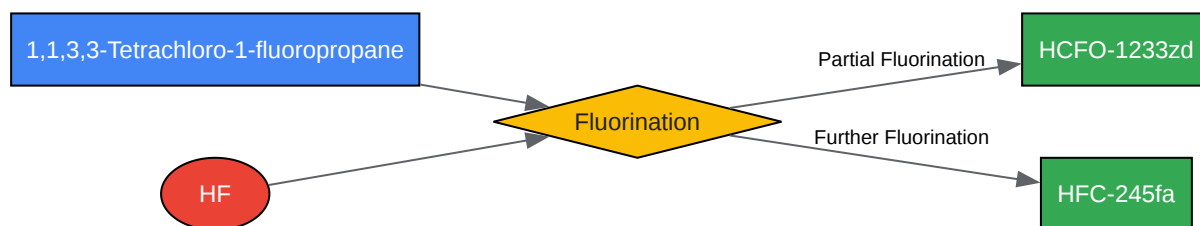
Industrial Applications

The predominant industrial application of **1,1,3,3-Tetrachloro-1-fluoropropane** is as a reactant in the synthesis of next-generation refrigerants and blowing agents with low or zero ozone depletion potential.

Intermediate in the Synthesis of Hydrofluoroolefins (HFOs) and Hydrofluorocarbons (HFCs)

1,1,3,3-Tetrachloro-1-fluoropropane is a key intermediate in the production of commercially important compounds such as 1-chloro-3,3,3-trifluoropropene (HCFO-1233zd) and 1,1,1,3,3-pentafluoropropane (HFC-245fa). [2][3] These products are used as refrigerants, blowing agents for foam insulation, and solvents.

The general synthesis pathway involves the fluorination of **1,1,3,3-Tetrachloro-1-fluoropropane**, where chlorine atoms are substituted with fluorine atoms. This process can be carried out in either the liquid or vapor phase, often in the presence of a fluorination catalyst.



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Caption: Synthesis pathway of HFOs and HFCs from **1,1,3,3-Tetrachloro-1-fluoropropane**.

Potential Use in Solvent Cleaning

Azeotropic or azeotrope-like mixtures of **1,1,3,3-tetrachloro-1-fluoropropane** and hydrogen fluoride have been identified as useful solvent compositions for removing surface oxidation from metals.[2] However, detailed industrial protocols and performance data for this application are not widely available in the public domain.

Experimental Protocols

Protocol 1: Synthesis of 1-chloro-3,3,3-trifluoropropene (HCFO-1233zd) via Fluorination of 1,1,3,3-Tetrachloro-1-fluoropropane (HCFC-241fa)

This protocol is a generalized procedure based on patent literature for the synthesis of HCFO-1233zd.[3][4] Specific reaction conditions and catalyst details are often proprietary.

Objective: To synthesize HCFO-1233zd by the vapor-phase fluorination of HCFC-241fa.

Materials:

- **1,1,3,3-Tetrachloro-1-fluoropropane** (HCFC-241fa)
- Anhydrous hydrogen fluoride (HF)
- Solid fluorination catalyst (e.g., a chromium-based or other metal halide/oxide catalyst)

- Inert gas (e.g., Nitrogen) for purging

Equipment:

- Vapor phase reactor (e.g., packed bed reactor)
- Heating system for the reactor
- Feed systems for gaseous reactants
- Condenser and collection system for the product stream
- Scrubber for unreacted HF and HCl byproduct
- Analytical instrumentation (e.g., Gas Chromatography) for product analysis

Procedure:

- **Catalyst Activation (if required):** The solid catalyst is packed into the reactor. The catalyst may require pre-treatment, such as calcination or pre-fluorination with a stream of HF at an elevated temperature, to ensure its activity.
- **Reactor Purge:** The reactor system is purged with an inert gas to remove air and moisture.
- **Reaction Initiation:** The reactor is heated to the desired reaction temperature, typically in the range of 200°C to 450°C.
- **Reactant Feed:** A gaseous feed of **1,1,3,3-Tetrachloro-1-fluoropropane** and anhydrous hydrogen fluoride is introduced into the reactor over the catalyst bed. The molar ratio of HF to the organic feed is a critical parameter and is typically maintained in excess.
- **Reaction:** The reactants pass through the catalyst bed where the fluorination reaction occurs. The reaction produces a mixture of the desired product (HCFO-1233zd), byproducts (including HCl), and unreacted starting materials.
- **Product Collection:** The product stream exiting the reactor is passed through a condenser to liquefy the organic components. The condensed liquid is collected in a chilled receiver.

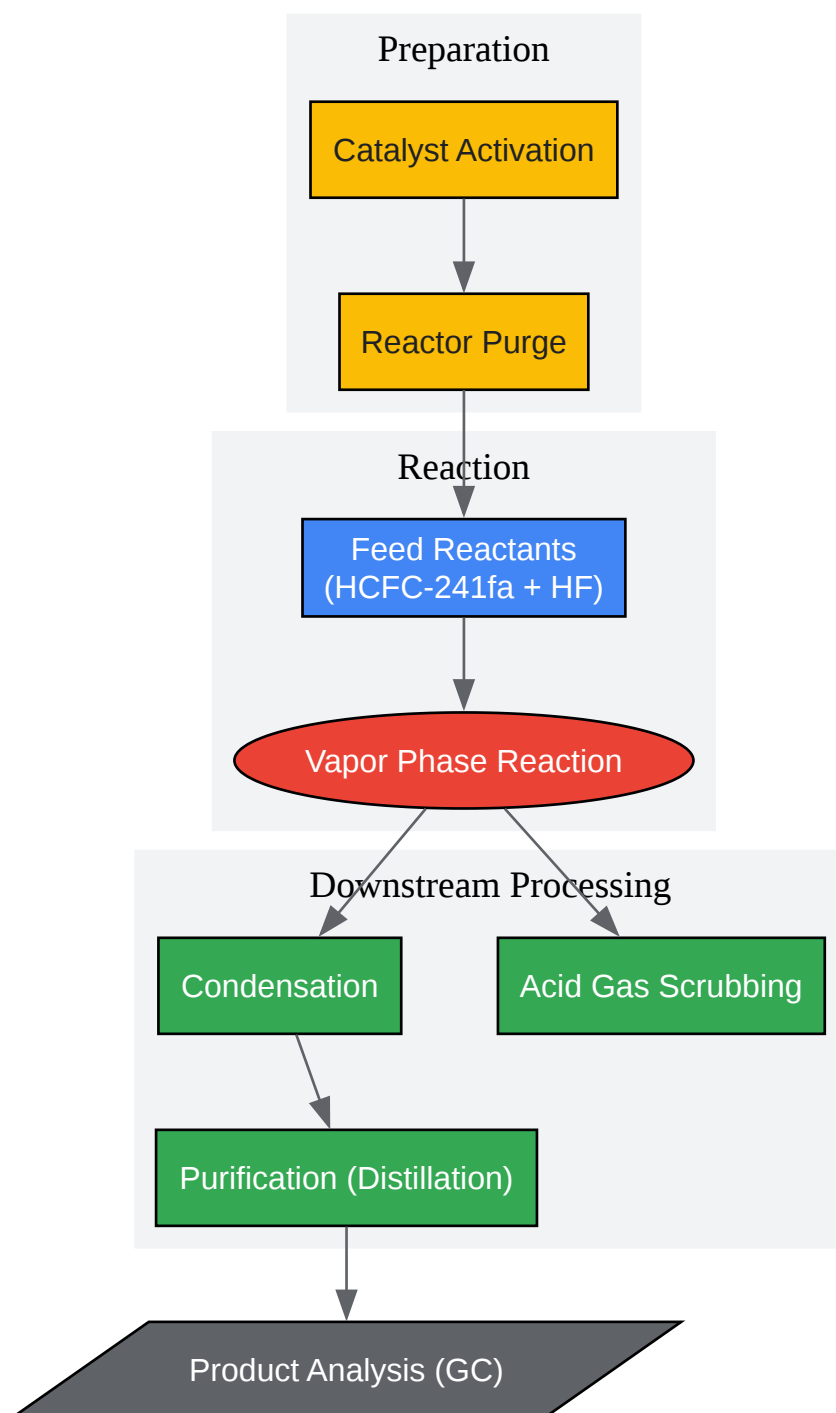
- **Byproduct Removal:** The gaseous stream from the condenser, primarily containing HCl and unreacted HF, is passed through a scrubber (e.g., a water or caustic scrubber) to neutralize and remove the acidic gases.
- **Product Isolation and Purification:** The collected liquid product is a mixture of HCFO-1233zd, unreacted starting materials, and other fluorinated intermediates. The desired product, HCFO-1233zd, is isolated and purified using techniques such as distillation.
- **Analysis:** The composition of the product stream and the purified product is determined using analytical methods like Gas Chromatography (GC).

Safety Precautions:

- This reaction involves highly corrosive and toxic materials (anhydrous HF and HCl). All work must be conducted in a well-ventilated fume hood or a closed system designed for handling such chemicals.
- Appropriate personal protective equipment (PPE), including acid-resistant gloves, safety goggles, a face shield, and a lab coat, must be worn.
- A calcium gluconate gel should be readily available as a first aid measure for HF exposure.
- The reaction is conducted at high temperatures and pressures, requiring appropriate safety measures for the equipment used.

Logical Workflow for Synthesis and Analysis

The following diagram illustrates the general workflow for the synthesis of fluorinated compounds from **1,1,3,3-Tetrachloro-1-fluoropropane**.



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Caption: General workflow for the synthesis and analysis of fluorinated products.

Disclaimer

The information provided in these application notes is for research and development purposes only. The handling and use of **1,1,3,3-Tetrachloro-1-fluoropropane** should only be carried out by qualified individuals in a controlled laboratory or industrial setting. Users should consult the relevant Safety Data Sheet (SDS) and adhere to all applicable safety regulations and environmental guidelines. The experimental protocol described is a general representation and may require optimization for specific equipment and desired outcomes.

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References

- 1. 1,1,3,3-Tetrachloro-1-Fluoropropane | 134190-49-1 | FT82368 [biosynth.com]
- 2. data.epo.org [data.epo.org]
- 3. US10000431B1 - Process for the production of 1-chloro-3,3,3-trifluoropropene (HCFO-1233zd) - Google Patents [patents.google.com]
- 4. US20160332936A1 - Process for Making HCFO-1233zd - Google Patents [patents.google.com]
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